

# How to prevent moisture absorption in MgF<sub>2</sub> optical coatings

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## Compound of Interest

Compound Name: Magnesium fluoride, powder

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## Technical Support Center: MgF<sub>2</sub> Optical Coatings

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing moisture absorption in Magnesium Fluoride (MgF<sub>2</sub>) optical coatings.

## Frequently Asked Questions (FAQs)

Q1: Is MgF<sub>2</sub> hygroscopic?

A1: While bulk MgF<sub>2</sub> is a stable and non-hygroscopic material, thin-film MgF<sub>2</sub> coatings can exhibit hygroscopic behavior depending on the deposition process. Coatings deposited at low substrate temperatures can be porous and absorb moisture from the ambient environment.<sup>[1]</sup><sup>[2]</sup> This absorption can alter the coating's refractive index and other optical properties.

Q2: How does moisture absorption affect the performance of my MgF<sub>2</sub> coated optics?

A2: Moisture absorption can lead to several performance issues, including:

- **Spectral Shifting:** The absorption of water into the coating's pores increases its effective refractive index, causing a shift in the spectral performance towards longer wavelengths.

- **Degradation of Optical Properties:** Moisture can lead to a decrease in transmittance and an increase in absorption and scattering losses.
- **Reduced Durability:** The presence of moisture can compromise the mechanical integrity of the coating, potentially leading to delamination or damage.
- **Inconsistent Experimental Results:** Changes in ambient humidity can cause fluctuations in the optical performance, leading to unreliable and non-reproducible experimental data.

Q3: What is the primary cause of moisture absorption in  $\text{MgF}_2$  coatings?

A3: The primary cause of moisture absorption is the porous microstructure of the coating.<sup>[1]</sup> This porosity is often a result of the deposition method and parameters used. For instance, conventional electron beam evaporation onto substrates at room temperature tends to produce films with a columnar structure containing voids that can readily absorb water vapor.

Q4: How can I prevent moisture absorption during the coating process?

A4: Several techniques can be employed during the deposition process to create denser, less porous  $\text{MgF}_2$  films with reduced susceptibility to moisture absorption:

- **Ion-Assisted Deposition (IAD):** This technique bombards the growing film with energetic ions, which increases the packing density of the coating and reduces voids.<sup>[3][4][5][6][7]</sup>
- **Substrate Heating:** Depositing the coating onto a heated substrate (typically 250-300°C) provides the depositing molecules with more energy to arrange themselves into a denser structure.<sup>[2][8][9]</sup>
- **Plasma-Enhanced Atomic Layer Deposition (PEALD):** This method allows for the growth of highly conformal and dense films at lower temperatures.<sup>[1]</sup>

Q5: Are there any special storage and handling procedures for  $\text{MgF}_2$  coated optics?

A5: Yes, proper storage and handling are crucial to prevent moisture-related degradation.

- **Storage:** Store optics in a clean, dry environment with a relative humidity of 50% or less.<sup>[10]</sup> Desiccator cabinets or nitrogen-purged enclosures are recommended for long-term storage.

- Handling: Always wear powder-free gloves when handling coated optics to prevent contamination from skin oils. Avoid touching the coated surfaces.
- Cleaning: If cleaning is necessary, use appropriate techniques and solvents. Start by blowing off loose contaminants with clean, dry compressed air or nitrogen.[\[11\]](#) For more stubborn contaminants, use a solvent-dampened, lint-free wipe.[\[11\]](#) Never use water to clean  $\text{MgF}_2$  coatings unless explicitly approved, as it can be absorbed by porous films.[\[11\]](#)

## Troubleshooting Guide

| Problem  | Possible Cause  | Solution   |
|--|---|--|
| Observed shift in the spectral performance of the coating over time. | Moisture absorption into the porous coating structure is increasing the effective refractive index. | 1. Perform a bake-out procedure to remove absorbed moisture (see Experimental Protocols).2. Store the optic in a desiccator or nitrogen-purged cabinet when not in use.3. For future coatings, specify a deposition process that produces denser films (e.g., IAD or deposition on heated substrates).                                   |
| Hazy or cloudy appearance of the coating.                            | Surface contamination or moisture condensation.   | 1. First, attempt to remove loose contaminants by blowing with clean, dry air or nitrogen.2. If haziness persists, follow the recommended cleaning procedure using an appropriate solvent and lint-free wipes.3. If the cloudiness is internal to the coating, it may be due to significant moisture ingress and may require a bake-out. |
| Coating appears to have cracks or is peeling (delamination).         | High tensile stress in the coating, exacerbated by moisture absorption and thermal cycling.         | 1. This is typically a manufacturing defect. Contact the coating vendor.2. For future coatings, discuss stress-reduction techniques with the vendor, such as optimizing deposition parameters or using an adhesion-promoting layer.  |
| Inconsistent measurements between experiments.                       | Fluctuations in ambient humidity affecting the coating's optical properties.                        | 1. Control the humidity of the experimental environment.2. Allow the optic to equilibrate to   |

the laboratory environment for a consistent period before each measurement.<sup>3</sup>. Consider using optics with coatings deposited using a densification technique (IAD, substrate heating) for more stable performance.

## Data Presentation

Table 1: Influence of Deposition Method on MgF<sub>2</sub> Coating Properties

| Deposition Method                               | Substrate Temperature | Packing Density (Approx.)      | Refractive Index (at 550 nm)    | Susceptibility to Moisture |
|---|-----------------------|--------------------------------|---------------------------------|----------------------------|
| Conventional E-Beam Evaporation                 | Room Temperature      | 0.70 - 0.85 <sup>[7][8]</sup>  | ~1.32 - 1.36 <sup>[8]</sup>     | High                       |
| Conventional E-Beam Evaporation                 | 250-300°C             | ~0.97 - 0.98 <sup>[7][8]</sup> | ~1.38 - 1.39 <sup>[8][12]</sup> | Low                        |
| Ion-Assisted Deposition (IAD)                   | Room Temperature      | > 0.95 <sup>[7]</sup>          | ~1.37 - 1.39 <sup>[6]</sup>     | Very Low                   |
| Plasma-Enhanced Atomic Layer Deposition (PEALD) | 125-150°C             | High (Near-stoichiometric)     | ~1.37 <sup>[1]</sup>            | Very Low                   |

Table 2: Effect of Environmental Conditions on MgF<sub>2</sub> Coating Performance

| Parameter                           | Condition                 | Effect on Porous MgF <sub>2</sub> Coating  |
|-------------------------------------|---------------------------|--|
| Relative Humidity                   | Increase from low to high | - Increase in effective refractive index.- Spectral shift to longer wavelengths.                         |
| Temperature                         | Increase                  | - Can cause desorption of physically adsorbed water, leading to a temporary reversal of spectral shift.  |
| Prolonged Exposure to High Humidity | 85% RH / 85°C             | - Potential for irreversible damage, including increased porosity and delamination. <a href="#">[13]</a> |

## Experimental Protocols

### Protocol 1: Ion-Assisted Electron-Beam Evaporation of Dense MgF<sub>2</sub> Films

This protocol describes a general procedure for depositing dense MgF<sub>2</sub> coatings with low moisture absorption using IAD.

- Substrate Preparation:
  - Thoroughly clean the substrate using a multi-step process involving detergents, deionized water, and organic solvents to remove any contaminants.
  - Perform a final cleaning step in the deposition chamber using an ion source to etch-clean the substrate surface.
- Deposition Parameters:
  - Base Pressure: Evacuate the chamber to a base pressure of at least  $1 \times 10^{-6}$  Torr.
  - MgF<sub>2</sub> Evaporation:
    - Use a high-purity MgF<sub>2</sub> source material.

- Utilize an electron beam to evaporate the  $\text{MgF}_2$  from a suitable crucible (e.g., molybdenum or graphite).[4]
- Control the deposition rate, typically between 0.2 and 0.8 nm/s.[6]
- Ion-Assisted Deposition:
  - Use an end-hall or Kaufman-type ion source.
  - Introduce a working gas (e.g., Argon) for the ion source.
  - Set the ion source parameters (anode voltage and current) to achieve a densifying effect without causing damage to the growing film. Typical ion energies can range from 30 to 100 eV.[2][8]
- Post-Deposition:
  - Allow the coated substrates to cool to room temperature before venting the chamber to prevent thermal shock and minimize moisture adsorption on the fresh coating.

## Protocol 2: Bake-out Procedure for Moisture Removal

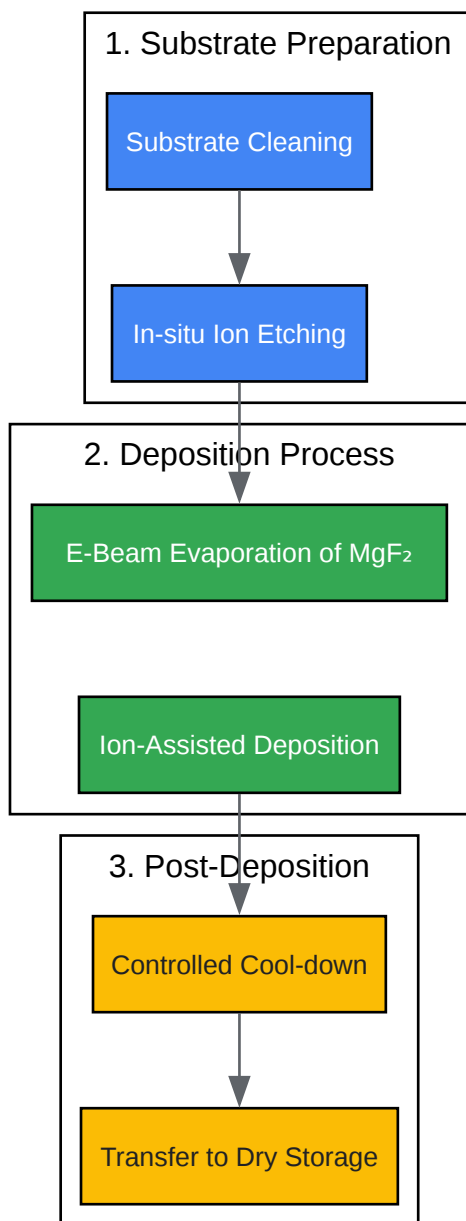
This protocol outlines a method for removing absorbed moisture from porous  $\text{MgF}_2$  coatings.

- Preparation:
  - Visually inspect and clean the coated optic to remove any surface contaminants before baking.
- Baking:
  - Place the optic in a clean, temperature-controlled oven with good air circulation or in a vacuum oven.
  - Slowly ramp up the temperature to the desired bake-out temperature. A typical temperature is 125°C, but this can vary depending on the substrate and other components of the optical assembly.

- Hold the optic at the bake-out temperature for a sufficient duration to allow the moisture to desorb. This can range from a few hours to 24 hours, depending on the porosity of the coating and the amount of absorbed moisture.
- For vacuum bake-out, the process can be more efficient at lower temperatures.
- Cool-down:
  - Slowly ramp down the temperature to room temperature to avoid thermal stress.
  - Immediately transfer the baked-out optic to a dry storage environment (desiccator or nitrogen-purged cabinet) to prevent re-absorption of moisture.

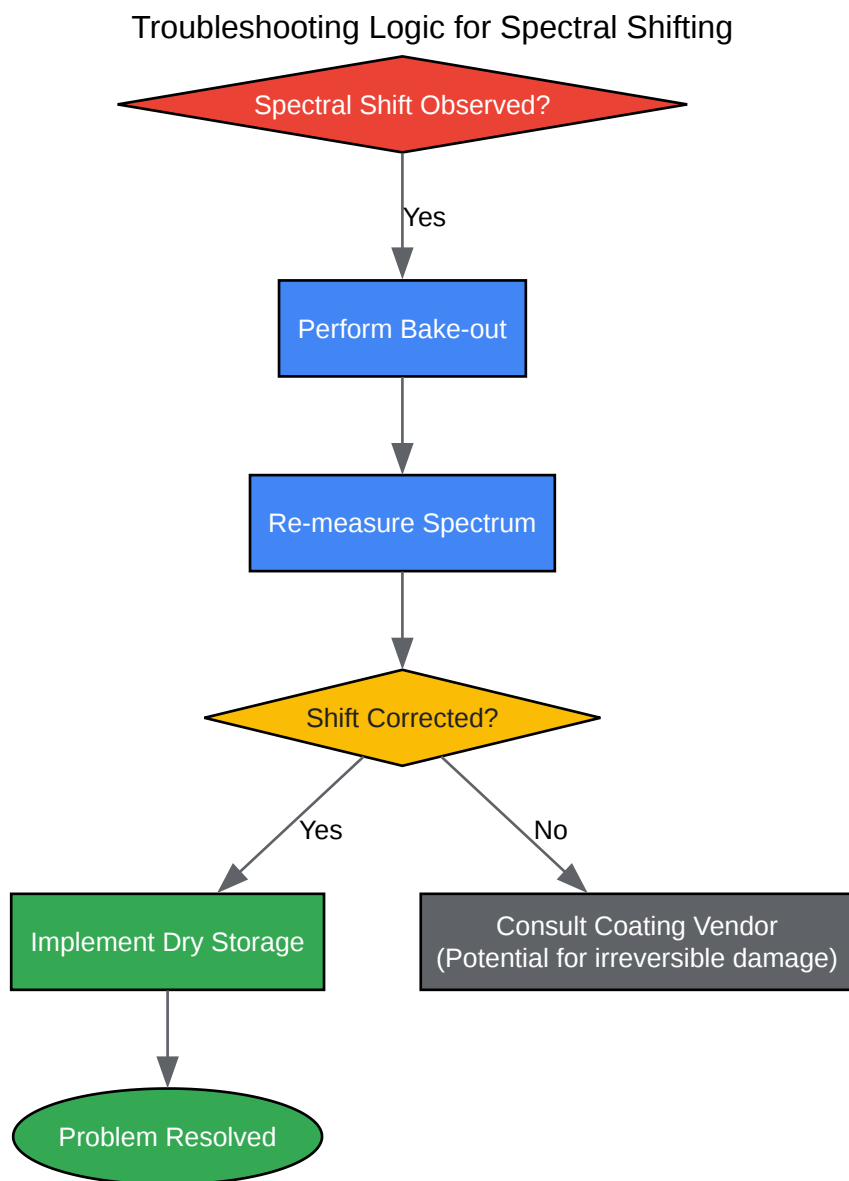
## Visualizations



Experimental Workflow for Dense  $\text{MgF}_2$  Coating Deposition

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Caption: Workflow for depositing dense  $\text{MgF}_2$  coatings.



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Caption: Troubleshooting workflow for spectral shifting issues.

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